

Application Notes and Protocols for In Vivo Administration of SWE101

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Compound of Interest

Compound Name: SWE101

Cat. No.: B2838519

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Introduction

SWE101 is a potent and selective inhibitor of the soluble epoxide hydrolase (sEH) phosphatase domain.^[1] It has demonstrated in vivo activity, making it a valuable tool for investigating the physiological and pathophysiological roles of sEH-P.^[1] **SWE101** exhibits IC₅₀ values of 4 μ M and 2.8 μ M for human and rat sEH-P, respectively.^{[2][3]} Notably, it does not inhibit the hydrolase or phosphatase activity of the mouse sEH enzyme.^[3] This document provides detailed protocols for the dissolution of **SWE101** for in vivo studies, ensuring optimal delivery and reproducibility.

Quantitative Data Summary

The following table summarizes the key quantitative data for **SWE101**, including its inhibitory concentrations and recommended storage conditions.

Parameter	Value	Species	Notes
IC50	4 µM	Human sEH-P	---
IC50	2.8 µM	Rat sEH-P	---
Powder Storage	-20°C for 3 years, 4°C for 2 years	---	---
In Solvent Storage	-80°C for 6 months, -20°C for 1 month	---	Use within the specified timeframe.

Experimental Protocols: Dissolution of **SWE101** for In Vivo Administration

The choice of vehicle for in vivo administration is critical and depends on the experimental design and route of administration. Below are three validated protocols for dissolving **SWE101** to achieve a clear solution or a suspension, as required.

Protocol 1: Clear Solution with PEG300 and Tween-80

This protocol is suitable for achieving a clear solution of **SWE101**.

Materials:

- **SWE101** powder
- Dimethyl sulfoxide (DMSO), newly opened
- PEG300
- Tween-80
- Saline (0.9% NaCl in ddH₂O)

Procedure:

- Prepare a stock solution of **SWE101** in DMSO at a concentration of 25.0 mg/mL. If needed, use ultrasonication to aid dissolution.[\[3\]](#)

- To prepare 1 mL of the final working solution, sequentially add the following co-solvents:
 - Add 100 μ L of the 25.0 mg/mL **SWE101** DMSO stock solution to 400 μ L of PEG300. Mix thoroughly.
 - Add 50 μ L of Tween-80 to the mixture. Mix thoroughly.
 - Add 450 μ L of saline to bring the total volume to 1 mL. Mix thoroughly.
- The final concentration of the clear solution will be ≥ 2.5 mg/mL (6.64 mM).[\[2\]](#)[\[3\]](#)

Protocol 2: Suspension with SBE- β -CD

This protocol results in a suspension of **SWE101** and may be suitable for specific routes of administration.

Materials:

- **SWE101** powder
- Dimethyl sulfoxide (DMSO), newly opened
- 20% SBE- β -CD in Saline

Procedure:

- Prepare a 20% SBE- β -CD solution by dissolving 2 g of SBE- β -CD in 10 mL of saline.[\[2\]](#)
- Prepare a stock solution of **SWE101** in DMSO at a concentration of 25.0 mg/mL.
- To prepare 1 mL of the final working solution, sequentially add the following:
 - Add 100 μ L of the 25.0 mg/mL **SWE101** DMSO stock solution to 900 μ L of the 20% SBE- β -CD in saline solution.
- Mix thoroughly. This will result in a suspension with a concentration of 2.5 mg/mL (6.64 mM).[\[2\]](#)[\[3\]](#) Ultrasonication may be required to ensure a uniform suspension.[\[2\]](#)

Protocol 3: Clear Solution with Corn Oil

This protocol provides a clear solution of **SWE101** in an oil-based vehicle, which can be advantageous for certain in vivo models.

Materials:

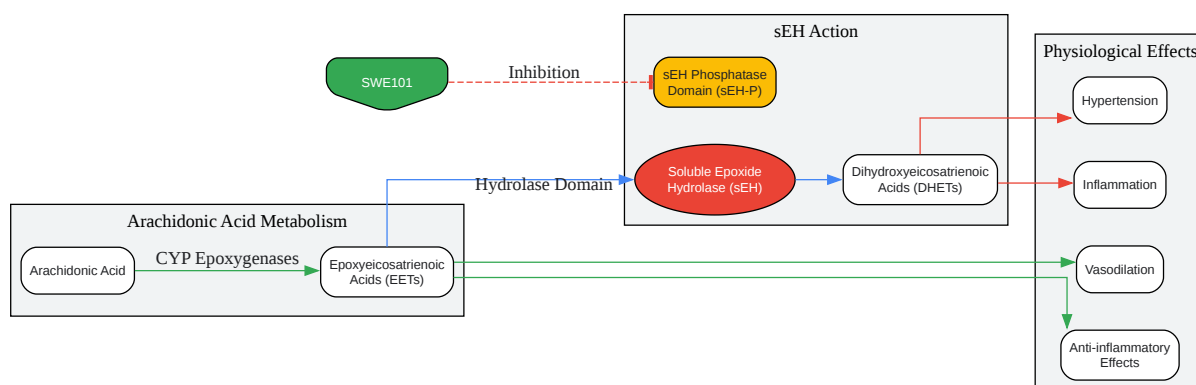
- **SWE101** powder
- Dimethyl sulfoxide (DMSO), newly opened
- Corn Oil

Procedure:

- Prepare a stock solution of **SWE101** in DMSO at a concentration of 25.0 mg/mL.
- To prepare 1 mL of the final working solution, sequentially add the following:
 - Add 100 μ L of the 25.0 mg/mL **SWE101** DMSO stock solution to 900 μ L of corn oil.
- Mix thoroughly until a clear solution is obtained. The final concentration will be ≥ 2.5 mg/mL (6.64 mM).^{[2][3]}

Visualizations

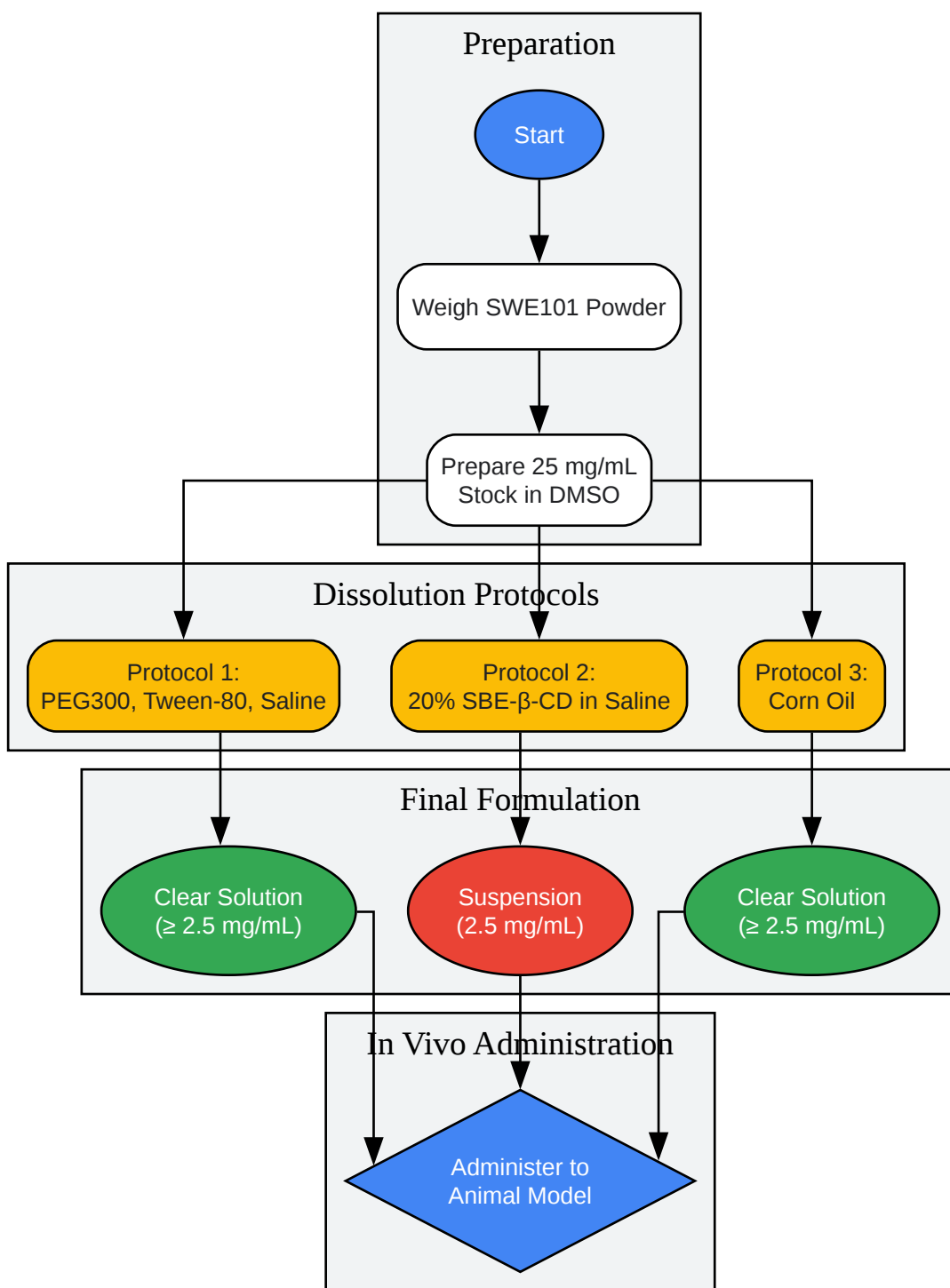
Signaling Pathway of Soluble Epoxide Hydrolase (sEH)



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Caption: Signaling pathway of soluble epoxide hydrolase and the inhibitory action of **SWE101**.

Experimental Workflow for SWE101 Dissolution



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Caption: Experimental workflow for the dissolution of **SWE101** for in vivo studies.

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References

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